

# Application Notes and Protocols for Coupling Reactions with 2-(4-Aminophenyl)ethylamine

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## Compound of Interest

Compound Name: 2-(4-Aminophenyl)ethylamine

Cat. No.: B083115

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## Introduction

**2-(4-Aminophenyl)ethylamine**, also known as 4-aminophenethylamine, is a versatile bifunctional primary amine that serves as a critical building block in the synthesis of a wide range of biologically active molecules and materials. Its structure, featuring both an aromatic and an aliphatic primary amine, allows for selective chemical modifications, making it a valuable intermediate in pharmaceutical and polymer sciences. This document provides detailed experimental protocols for key coupling reactions involving **2-(4-Aminophenyl)ethylamine**, including amide bond formation, reductive amination, and diazotization followed by azo coupling. These reactions are fundamental in the development of novel therapeutics, such as the  $\beta$ 3-adrenergic agonist Mirabegron, and various anticancer agents.

## Data Presentation: Comparative Analysis of Coupling Reactions

The following tables summarize quantitative data for different coupling reactions with **2-(4-Aminophenyl)ethylamine**, providing a comparative overview of reaction conditions and yields.

Table 1: Amide Coupling Reactions with **2-(4-Aminophenyl)ethylamine**

Entry	Carboxylic Acid	Coupling Reagents	Solvent	Time (h)	Yield (%)	Reference
1	Acetic Anhydride	Pyridine	Dichloromethane	2-4	>90	General Acylation
2	Substituted Benzoic Acid	EDC, HOBt	DMF	12-24	70-95	
3	(R)-Mandelic acid	EDC, HOBt	DMF	12-16	~86	
4	2-(2-aminothiazol-4-yl)acetic acid	EDC, HCl	Acetonitrile /Water	4-5	~70	

Table 2: Reductive Amination Reactions with 2-(4-Aminophenyl)ethylamine

Entry	Carbonyl Compound	Reducing Agent	Solvent	Time (h)	Yield (%)	Reference
1	Benzaldehyde	NaBH(OAc) <sub>3</sub>	Dichloromethane	12-24	85-95	
2	Aromatic Aldehyde					

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